4-Isobutoxybenzylamine derivative physicochemical data

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Compound of Interest

Compound Name:	*N-(4-Isobutoxybenzyl)-1-butanamine*
CAS No.:	*1040691-91-5*
Cat. No.:	*B1385337*

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Technical Whitepaper: Physicochemical Profiling of 4-Isobutoxybenzylamine and its Pharmacological Derivatives

Executive Summary

The 4-isobutoxybenzylamine scaffold represents a critical pharmacophore in modern medicinal chemistry, particularly within Central Nervous System (CNS) drug discovery. Unlike its methoxy-substituted counterparts, the isobutoxy moiety offers a distinct balance of lipophilicity and steric bulk, optimizing blood-brain barrier (BBB) penetration while modulating metabolic clearance.

This technical guide provides a comprehensive physicochemical analysis of the 4-isobutoxybenzylamine core and its application in bioactive derivatives, most notably the antipsychotic Pimavanserin (Nuplazid). We detail the synthetic pathways, physicochemical properties (pKa, LogP), and experimental protocols required to validate these parameters in a drug development setting.

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Part 1: Molecular Architecture & Physicochemical Baseline

The 4-isobutoxybenzylamine core (CAS: 500996-98-3 for free base) functions as a "privileged structure," capable of binding to multiple G-protein coupled receptors (GPCRs) when derivatized.

The "Isobutoxy Effect" in CNS Design

Replacing a standard methoxy group with an isobutoxy group introduces two critical changes:

- Lipophilic Boost: The isobutyl chain increases

  by approximately +1.2 to +1.5 units compared to a methyl group, facilitating passive diffusion across the BBB.

- Metabolic Shielding: The steric bulk of the branched isobutyl group can hinder O-dealkylation enzymes (CYP2D6), though it introduces new sites for

  -oxidation on the alkyl chain.

Comparative Physicochemical Data

The following table contrasts the core building block with its primary pharmaceutical derivative, Pimavanserin.

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Property	4-Isobutoxybenzylamine (Scaffold)	Pimavanserin (Derivative)
Molecular Weight	~179.26 g/mol	427.55 g/mol
Calculated LogP (cLogP)	2.4 – 2.6	4.6 – 4.8
pKa (Basic Amine)	9.4 (Primary Amine)	8.8 (Piperidine Nitrogen)
Topological PSA	35 Å²	45 Å²
H-Bond Donors/Acceptors	2 / 2	1 / 4
Solubility (Water)	Moderate (pH dependent)	Low (<0.01 mg/mL at pH 7. [1]4)
Solubility (DMSO)	High (>50 mg/mL)	~21 mg/mL

Note: The pKa of the primary benzylamine (~9.4) makes it protonated at physiological pH, aiding solubility during early synthesis but requiring masking (e.g., urea formation) to penetrate the CNS effectively in the final drug form.

Part 2: Synthetic Viability & Stability

The synthesis of 4-isobutoxybenzylamine derivatives requires a convergent approach. The stability of the ether linkage is robust under basic conditions but susceptible to strong Lewis acids.

Synthesis Workflow

The most reliable route involves the O-alkylation of 4-hydroxybenzaldehyde followed by reductive amination.

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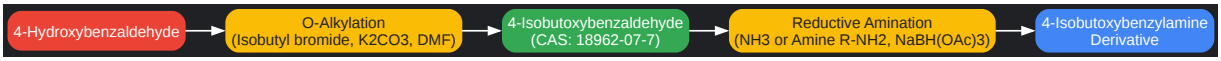

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Figure 1: Convergent synthesis pathway for 4-isobutoxybenzylamine derivatives. The aldehyde intermediate is stable and isolable.

Metabolic Stability Considerations

While the isobutoxy group resists rapid hydrolysis, it is a substrate for oxidative metabolism.

- Primary Risk: CYP-mediated hydroxylation at the tertiary carbon of the isobutyl chain.
- Mitigation: In Pimavanserin, the high lipophilicity drives tissue distribution, while the urea linkage protects the amine from metabolic deamination.

Part 3: Experimental Protocols

To validate the physicochemical profile of any new derivative in this class, the following self-validating protocols are recommended.

Potentiometric pKa Determination

Rationale: Accurate pKa is essential for predicting ionization at the BBB interface (pH 7.4).

Protocol:

- Preparation: Dissolve 1-2 mg of the derivative in a co-solvent mixture (e.g., Methanol/Water 30:70) if water solubility is low.
- Titration: Use a standardized titrant (0.1 M KOH or HCl) under inert gas (Argon) to prevent carbonate formation.
- Data Processing: Perform a Yasuda-Shedlovsky extrapolation to determine aqueous pKa from the co-solvent data.

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- Validation: Run a standard (e.g., Quinine) alongside the sample. The standard must fall within ±0.05 pKa units of literature values.

Lipophilicity (LogP) via Shake-Flask Method (OECD 107)

Rationale: Calculated LogP often underestimates the folding effects of flexible alkyl chains like the isobutyl group.

Protocol:

- Phases: Pre-saturate n-Octanol and Water (phosphate buffer pH 7.4) with each other for 24 hours.
- Equilibration: Dissolve the compound in the octanol phase. Add the aqueous phase and agitate for 60 minutes at 25°C.
- Separation: Centrifuge at 3000g for 10 minutes to break emulsions.
- Quantification: Analyze both phases using HPLC-UV.
- Calculation:
- Self-Check: Mass balance (sum of compound in both phases) must be >95% of the input mass.

Part 4: Pharmacological Logic & Mechanism

The success of the 4-isobutoxybenzylamine moiety in Pimavanserin illustrates a "Goldilocks" zone of physicochemical properties.

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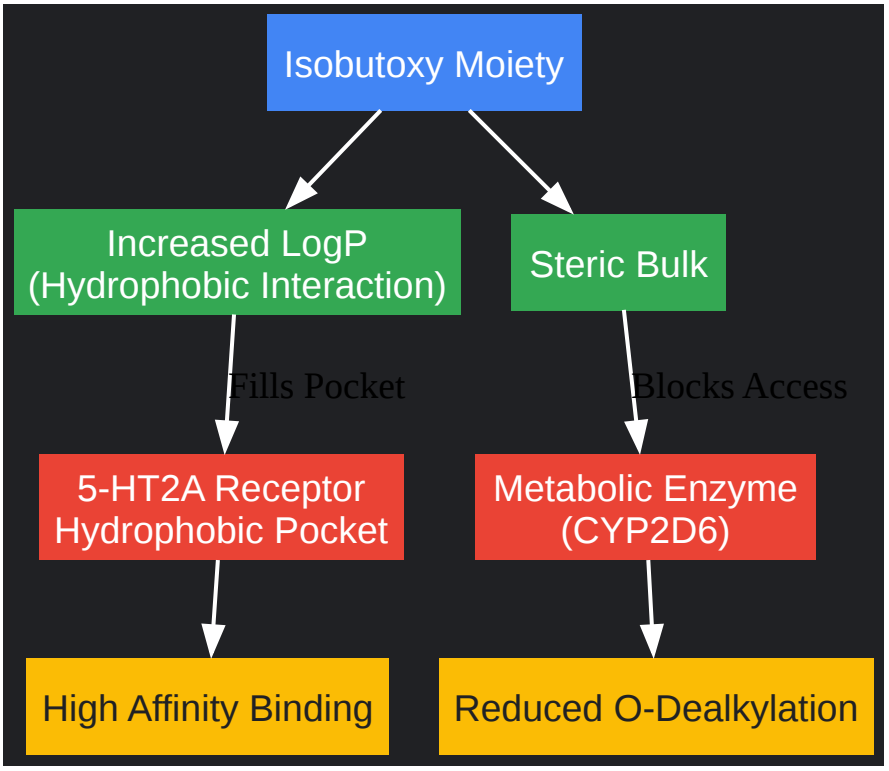

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Figure 2: Mechanistic impact of the isobutoxy group on pharmacodynamics and pharmacokinetics.

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